

# Kobe2602 Stability and Storage FAQ

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**Compound Focus:** kobe2602

Cat. No.: S548386

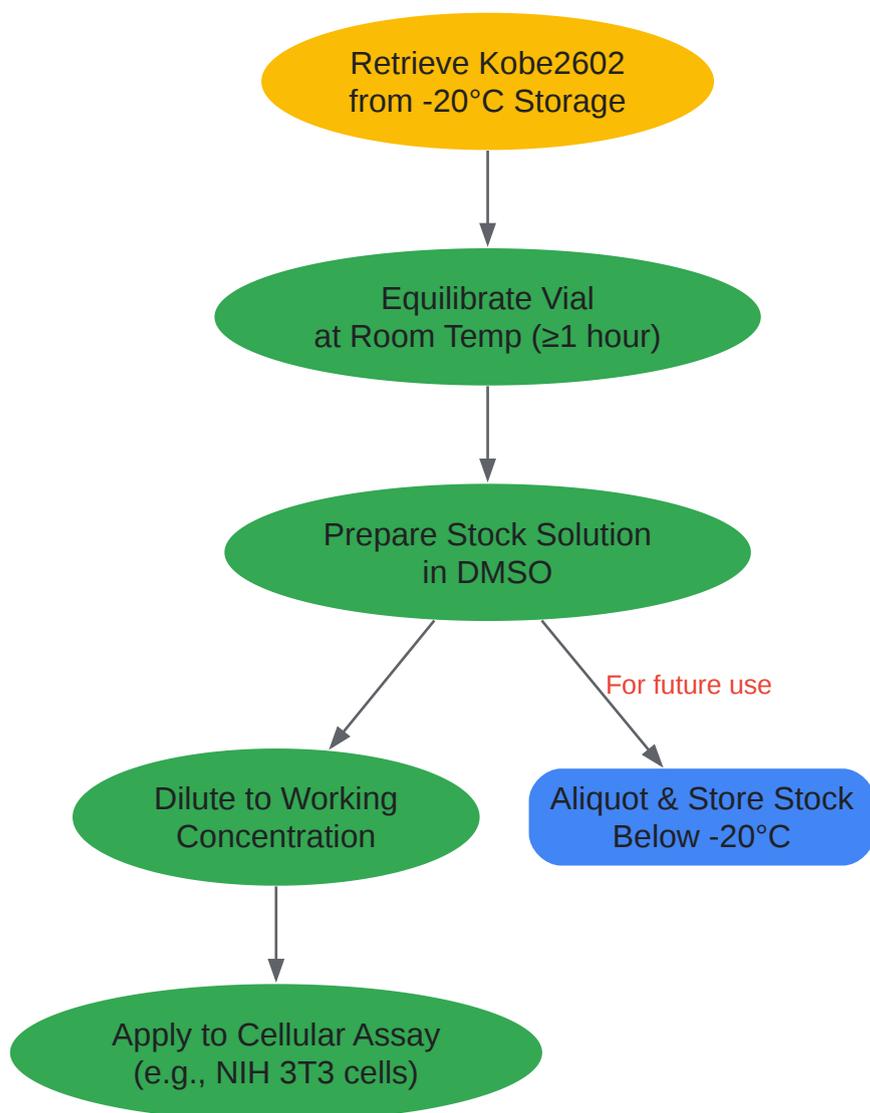
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Here is a summary of the key information regarding the handling and storage of **Kobe2602**.

- **Q: What are the storage conditions for Kobe2602?**
  - **A:** The recommended long-term storage condition is at **-20°C** in a desiccated environment [1]. The chemical should be shipped and stored at room temperature in continental US, but this may vary elsewhere [2].
- **Q: How should I prepare a stock solution of Kobe2602?**
  - **A:** **Kobe2602** is soluble in DMSO. A stock solution can be prepared at a concentration of 14.3 mg/mL (34.10 mM), which may require ultrasonic treatment and warming [1]. It is recommended to prepare and use the solution on the same day. If necessary, stock solutions can be stored sealed below -20°C for several months. Before use, allow the vial to warm to room temperature for at least an hour before opening it to avoid condensation [1].
- **Q: What is the typical purity of available Kobe2602?**
  - **A:** One supplier lists a purity of **98.20%** [2].

## Experimental Workflow for Kobe2602 Use

For a clear overview, the following diagram outlines the key stages from retrieving the compound to its application in a cellular assay.



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## Quantitative Data Summary

The table below consolidates the key quantitative data available for **Kobe2602**.

Property	Value	Notes / Source
Molecular Weight	419.31 g/mol	C <sub>14</sub> H <sub>9</sub> F <sub>4</sub> N <sub>5</sub> O <sub>4</sub> S [1] [2]

Property	Value	Notes / Source
Solubility (DMSO)	14.3 mg/mL (34.10 mM)	Requires ultrasonic treatment and warming [1]
Ki Value	149 ± 55 µM	For inhibition of H-Ras/c-Raf-1 RBD binding [1]
Cellular IC <sub>50</sub>	~10 µM	For inhibition of c-Raf-1 association with H-Ras G12V in NIH 3T3 cells [1]
Purity	98.20%	Supplier data [2]

## Troubleshooting Common Issues

- **Problem: Compound precipitates after thawing.**
  - **Solution:** Warm the solution gently at 37°C and shake it in an ultrasonic bath until the compound is fully dissolved [1].
- **Problem: Loss of biological activity in experiments.**
  - **Solution:** Verify the storage time of your stock solution. While stocks can be stored for several months at -20°C, preparing a fresh solution is recommended for critical experiments [1]. Also, ensure you are using the correct cellular model, as potency was demonstrated in cells with activated Ras oncogenes (e.g., H-RasG12V, K-RasG12V) [1].
- **Problem: Contamination during handling.**
  - **Precautions:** During experiments, try to avoid loss or contamination. Note that the high-purity compound may adhere to the neck or cap of the vial during transportation; gently shake the vial to make the powder fall to the bottom before opening [1].

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## References

1. | CAS:454453-49-7 | Ras inhibitor | Manufacturer BioCrick kobe 2602 [biocrick.com]

2. 454453-49-7 | Kobe | ChemScene llc 2602 [chemscene.com]

To cite this document: Smolecule. [Kobe2602 Stability and Storage FAQ]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548386#kobe2602-stability-storage]

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